

In-Depth Technical Guide: Safety and Handling of Thiophene-2-amidoxime

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Compound of Interest

Compound Name: Thiophene-2-amidoxime

Cat. No.: B171198

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Thiophene-2-amidoxime** (CAS No: 53370-51-7), a crucial intermediate in pharmaceutical synthesis. Due to its hazardous properties, strict adherence to the following protocols is essential to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Thiophene-2-amidoxime is a solid organic compound with the following properties:


Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ N ₂ OS	[1]
Molecular Weight	142.18 g/mol	[1]
Appearance	Solid	[1]
Melting Point	90-96 °C	[1]
Purity	≥96%	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[2]
InChI Key	NKMNPRXPUZINOM- UHFFFAOYSA-N	[1]


Hazard Identification and Classification

Thiophene-2-amidoxime is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement	Reference(s)
Acute Toxicity, Oral	3	H301	Danger	Toxic if swallowed	[1]
Skin Corrosion/Irritation	2	H315	Danger	Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	1	H318	Danger	Causes serious eye damage	[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335	Danger	May cause respiratory irritation. Target Organ: Respiratory system.	[1]

Pictograms:

 alt text

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Toxicology Profile

While detailed toxicological studies on **Thiophene-2-amidoxime** are not extensively available in the public domain, its classification as acutely toxic upon oral exposure necessitates handling it with extreme caution. The thiophene moiety in drug molecules has been associated with metabolic activation by cytochrome P450 enzymes, which can lead to the formation of reactive metabolites.[3] These metabolites have the potential to cause cellular damage.[3]

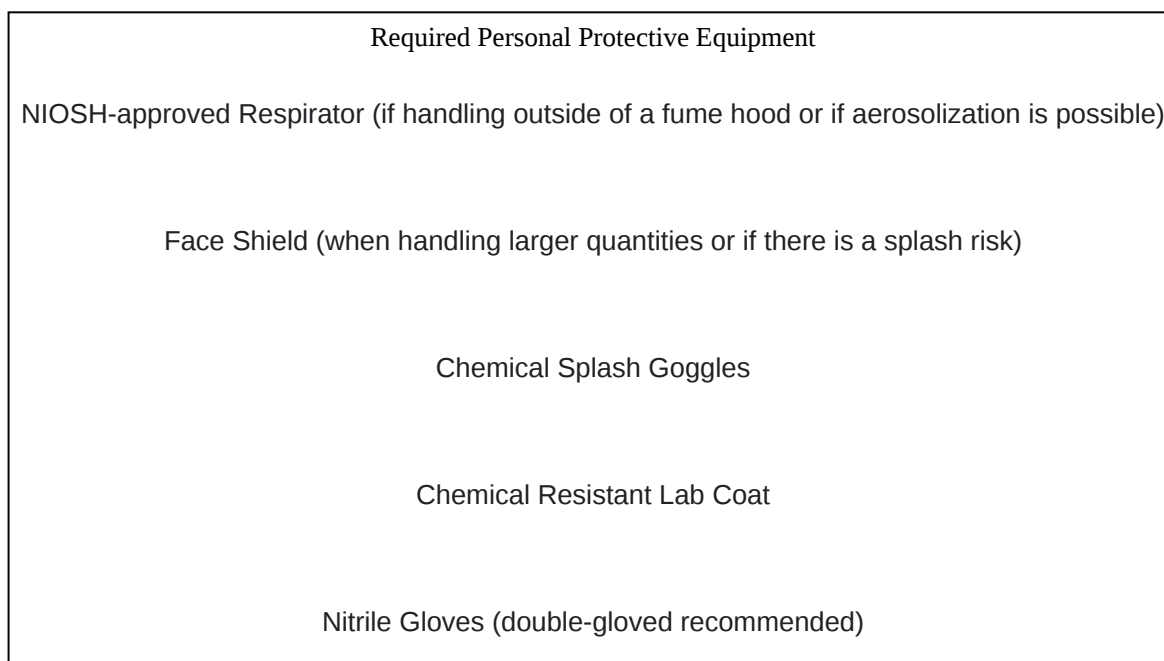
Given the acute toxicity of **Thiophene-2-amidoxime**, it should be handled as a potent and hazardous compound at all times.

Experimental Protocols

The following protocols are designed to minimize exposure and ensure safe handling of **Thiophene-2-amidoxime** in a laboratory setting.

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE for handling **Thiophene-2-amidoxime** is provided below.

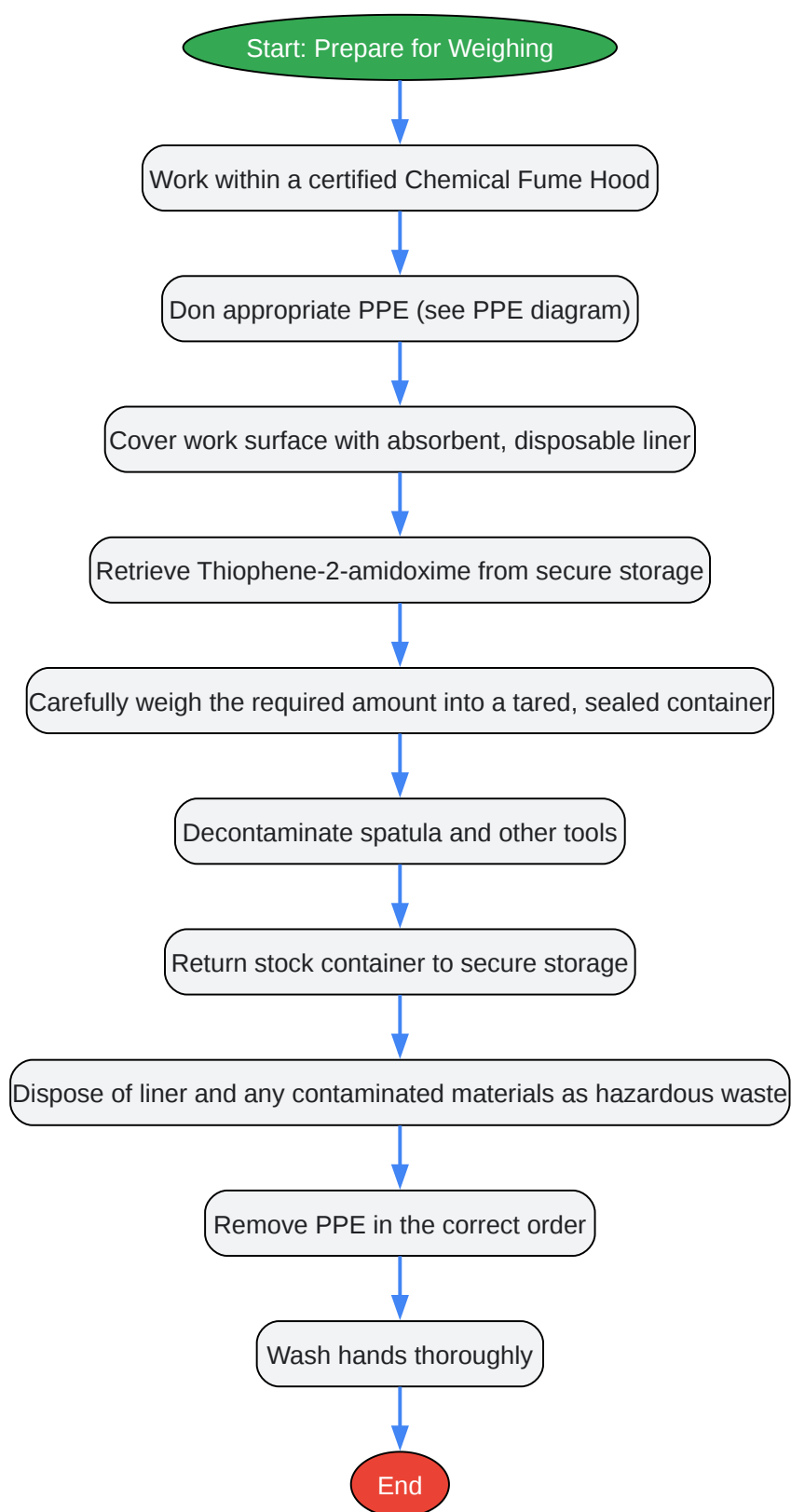


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Caption: Required Personal Protective Equipment (PPE) for handling **Thiophene-2-amidoxime**.

Safe Handling and Weighing of Solid Thiophene-2-amidoxime

The following workflow outlines the steps for safely handling and weighing the solid compound.



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Caption: Workflow for safely weighing solid **Thiophene-2-amidoxime**.

Preparation of a Solution

- Preparation: Perform all operations within a certified chemical fume hood. Cover the work surface with a disposable absorbent liner.
- Personal Protective Equipment: Wear nitrile gloves (double-gloving is recommended), a chemical-resistant lab coat, and chemical splash goggles. A face shield is recommended if there is a risk of splashing.
- Weighing: Following the "Safe Handling and Weighing" protocol, weigh the desired amount of **Thiophene-2-amidoxime** into a suitable container.
- Dissolution: Add the solvent (e.g., DMSO) to the container with the solid.^[2] Cap the container securely.
- Mixing: Use a vortex mixer or sonicator to ensure complete dissolution. If sonication is used, ensure the container is properly sealed to prevent aerosol generation.
- Labeling: Clearly label the container with the chemical name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Storage: Store the solution in a clearly labeled, sealed container in a designated and secure location.
- Cleanup: Decontaminate all equipment used. Dispose of all contaminated materials (e.g., weigh boats, pipette tips, absorbent liner) as hazardous chemical waste.
- Final Steps: Remove PPE and wash hands thoroughly.

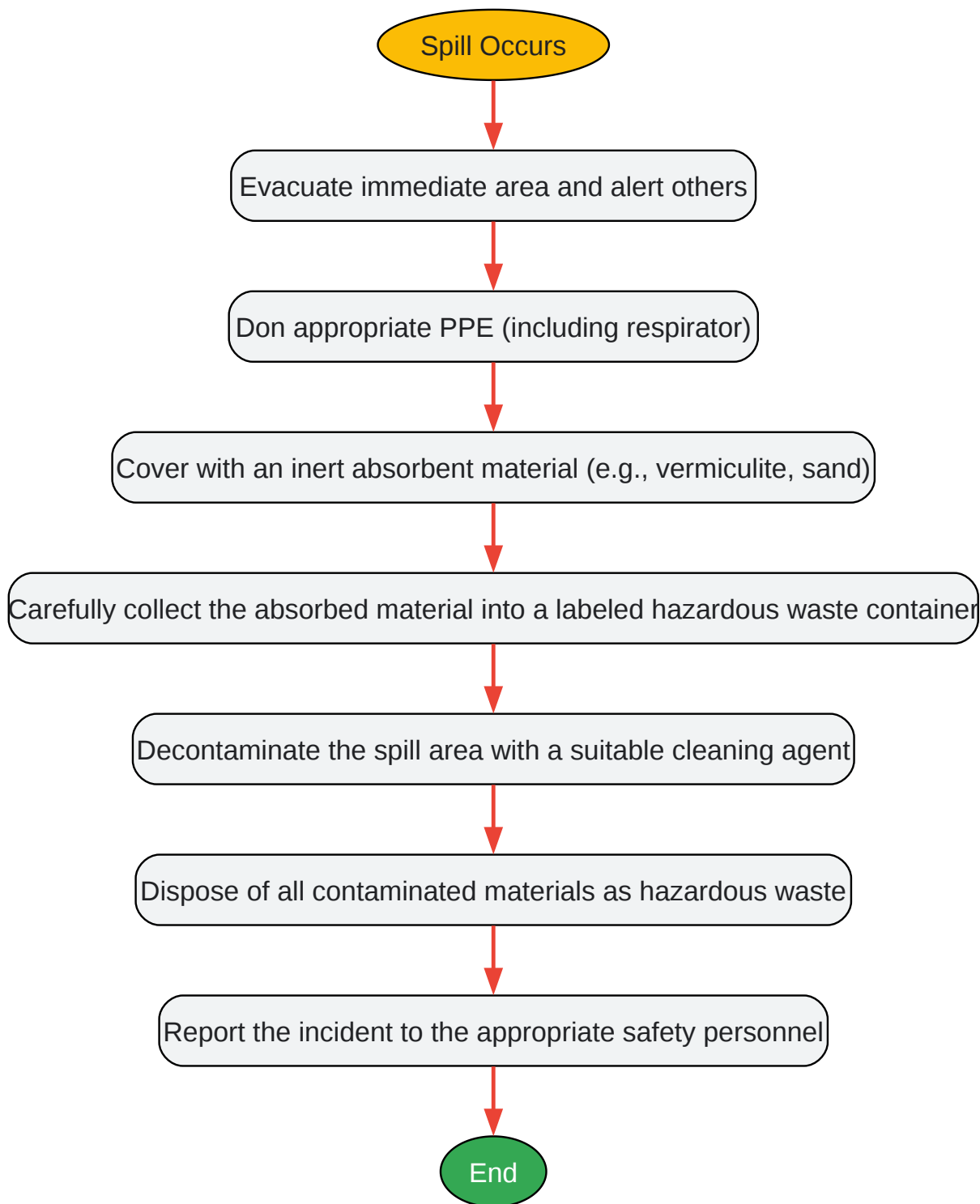
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower. Consult a physician.	[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	[1][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a poison center or doctor.	[4][5]

Spill Response

The following diagram outlines the appropriate response to a spill of **Thiophene-2-amidoxime**.



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Caption: Emergency response workflow for a **Thiophene-2-amidoxime** spill.

Storage and Disposal

Storage: Store **Thiophene-2-amidoxime** in a tightly closed container in a dry, cool, and well-ventilated area.[5] It should be stored in a designated area for toxic compounds, away from incompatible materials. The storage class is 6.1C: Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.[1]

Disposal: Dispose of **Thiophene-2-amidoxime** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[4]

Incompatibility and Decomposition

- Incompatible Materials: Information on specific chemical incompatibilities is limited. Avoid contact with strong oxidizing agents.
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions include carbon oxides and sulfur oxides.[5]

This guide is intended to provide comprehensive safety and handling information for **Thiophene-2-amidoxime**. It is not a substitute for a thorough understanding of the material's properties and the implementation of a robust safety program in your laboratory. Always consult the most recent Safety Data Sheet (SDS) before use and ensure all personnel are adequately trained in the handling of hazardous materials.

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